

11-Methoxyangonin vs. Yangonin: A Comparative Guide to Biological Activity

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Compound of Interest

Compound Name: 11-Methoxyangonin

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This guide provides a detailed comparison of the known biological activities of two kavalactones: **11-methoxyangonin** and yangonin. While extensive research has elucidated the pharmacological profile of yangonin, data on **11-methoxyangonin** remains scarce, presenting a notable gap in the current scientific literature. This document summarizes the available quantitative data, outlines experimental protocols for key assays, and visualizes relevant biological pathways.

Summary of Biological Activities

Yangonin has been demonstrated to interact with several key targets within the central nervous system, contributing to its observed anxiolytic, sedative, and analgesic effects. In stark contrast, the biological activity of **11-methoxyangonin** is largely uncharacterized. The following table summarizes the available quantitative data for both compounds.

Biological Target/Activity	Yangonin	11-Methoxyyangonin	Reference(s)
Cannabinoid Receptor 1 (CB1) Binding Affinity (K_i)	0.72 μ M	No data available	[1]
Cannabinoid Receptor 2 (CB2) Binding Affinity (K_i)	> 10 μ M	No data available	[1]
Monoamine Oxidase A (MAO-A) Inhibition (IC_{50})	1.29 μ M	No data available	[1]
Monoamine Oxidase B (MAO-B) Inhibition (IC_{50})	0.085 μ M	No data available	[1]
Anthelmintic Activity (Larval Development Inhibition IC_{50})	15.0 μ M	Inactive	[2]
GABAA Receptor Modulation	Positive Allosteric Modulator	No data available	

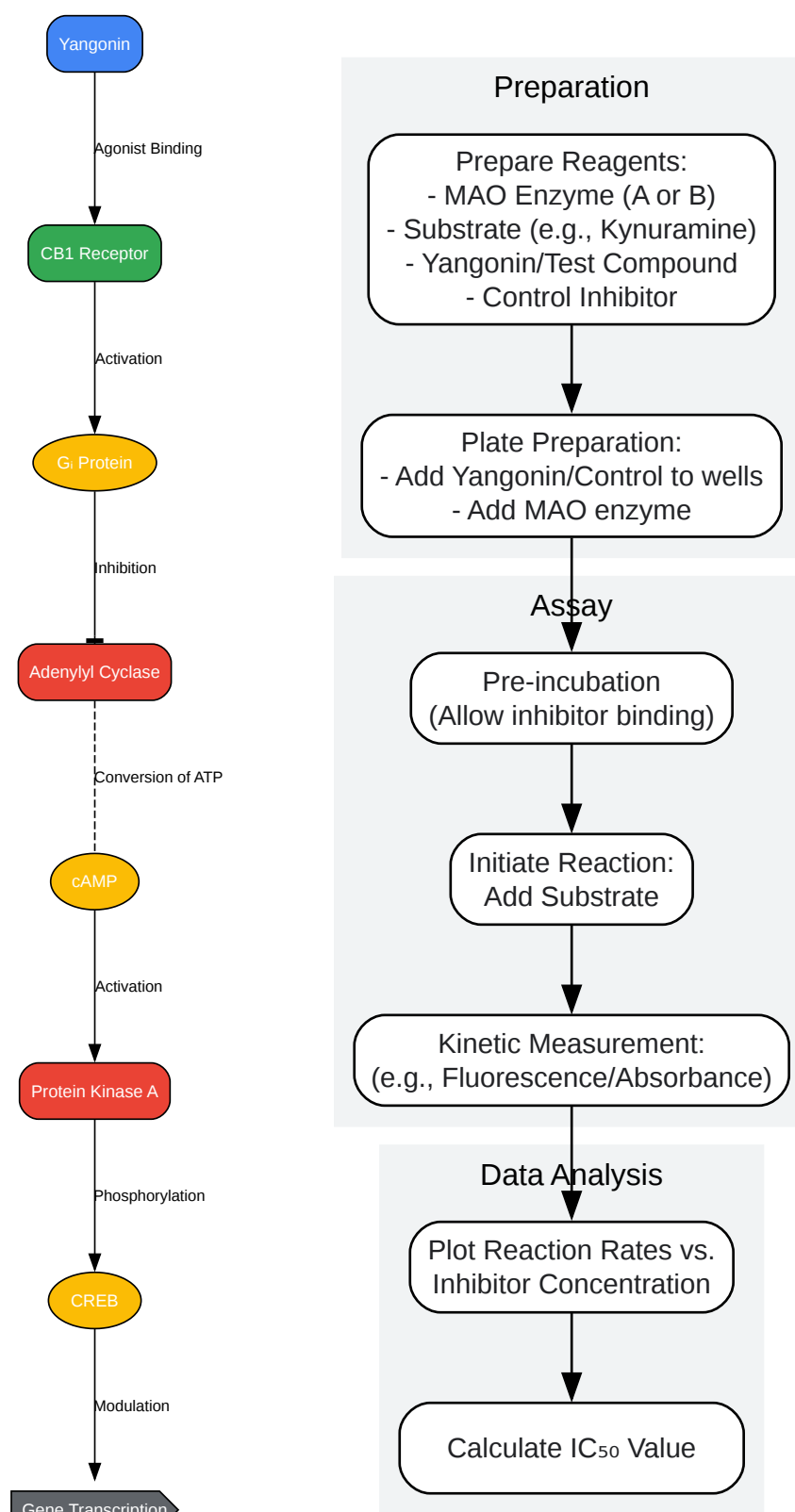
Detailed Biological Activity of Yangonin

Yangonin's multifaceted biological activity stems from its interaction with several key neurological pathways.

Cannabinoid Receptor Agonism

Yangonin acts as a selective agonist at the cannabinoid receptor 1 (CB1), with a binding affinity (K_i) of 0.72 μ M. It displays significantly lower affinity for the CB2 receptor (K_i > 10 μ M). This interaction with the endocannabinoid system is believed to contribute to the psychoactive effects of kava.

Signaling Pathway of Yangonin at CB1 Receptor



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References

- 1. Synthetic Kavalactone Analogues with Increased Potency and Selective Anthelmintic Activity against Larvae of *Haemonchus contortus* In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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